

2-Amino-2-methyl-1-propanol-d11 safety and handling

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Compound of Interest

Compound Name: 2-Amino-2-methyl-1-propanol-d11

Cat. No.: B12060521

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An In-depth Technical Guide to the Safety and Handling of **2-Amino-2-methyl-1-propanol-d11**

This guide provides comprehensive safety and handling information for **2-Amino-2-methyl-1-propanol-d11**, intended for researchers, scientists, and professionals in drug development. The safety data presented is primarily for the non-deuterated parent compound, 2-Amino-2-methyl-1-propanol, as specific comprehensive safety studies for the deuterated isotopologue are not widely available. The toxicological and chemical properties are expected to be nearly identical.

Chemical Identification

Identifier	Value
Chemical Name	2-Amino-2-methyl-1-propanol-d11
Synonyms	β -Aminoisobutyl Alcohol-d11, AMP-d11[1]
CAS Number	1435933-80-4[2]
Molecular Formula	C4D11NO[1]
Molecular Weight	100.22 g/mol (approximated)[1]



Hazard Identification

2-Amino-2-methyl-1-propanol is classified as a hazardous substance. The following information is based on the Globally Harmonized System (GHS) of Classification and Labelling of

Chemicals.

Signal Word: Danger^[3]

GHS Pictograms:

-  alt text
-  alt text

Hazard Statements:

- H315: Causes skin irritation.^{[2][3][4][5]}
- H318: Causes serious eye damage.^[3]
- H319: Causes serious eye irritation.^{[2][4][5]}
- H412: Harmful to aquatic life with long lasting effects.^{[2][3][4]}

Precautionary Statements:

- Prevention:
 - P264: Wash skin thoroughly after handling.^[2]
 - P273: Avoid release to the environment.^{[2][3][4]}
 - P280: Wear protective gloves/ eye protection/ face protection.^{[2][3]}
- Response:
 - P302 + P352: IF ON SKIN: Wash with plenty of water.
 - P305 + P351 + P338 + P310: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER/doctor.^[3]
 - P332 + P313: If skin irritation occurs: Get medical advice/ attention.^[2]

- Disposal:
 - P501: Dispose of contents/ container to an approved waste disposal plant.[2]

Physical and Chemical Properties

The following data is for the non-deuterated 2-Amino-2-methyl-1-propanol.

Property	Value
Appearance	Crystalline mass or colorless liquid.[6]
Melting Point	24 - 28 °C (75 - 82 °F)[2]
Boiling Point	165 °C (329 °F) at 760 mmHg[7]
Flash Point	80 °C (176 °F) - closed cup[7]
Density	0.934 g/cm ³ at 25 °C
Solubility	Miscible with water and soluble in alcohols.[6][8]
pH	11.3 (0.1 M aqueous solution)[6][8]
Vapor Pressure	1.33 hPa at 20 °C[7]
Vapor Density	3.0 (Air = 1)[6][9]

Toxicological Information

- Acute Toxicity:
 - LD50 Oral (Rat): 2.9 g/kg[8]
 - LD50 Oral (Mouse): 2.15 g/kg[8]
- Skin Corrosion/Irritation: Causes skin irritation.[3][4] Prolonged exposure may cause irritation due to alkalinity.[6]
- Serious Eye Damage/Irritation: Causes serious eye damage.[3] The undiluted substance can cause eye corrosion.[10][11]

- Other Health Effects: Inhalation may cause severe irritation and can be fatal as a result of spasm, inflammation, and edema of the larynx and bronchi, chemical pneumonitis, and pulmonary edema.[12][13] Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting.[7]

Experimental Protocols and Handling

General Laboratory Handling Protocol

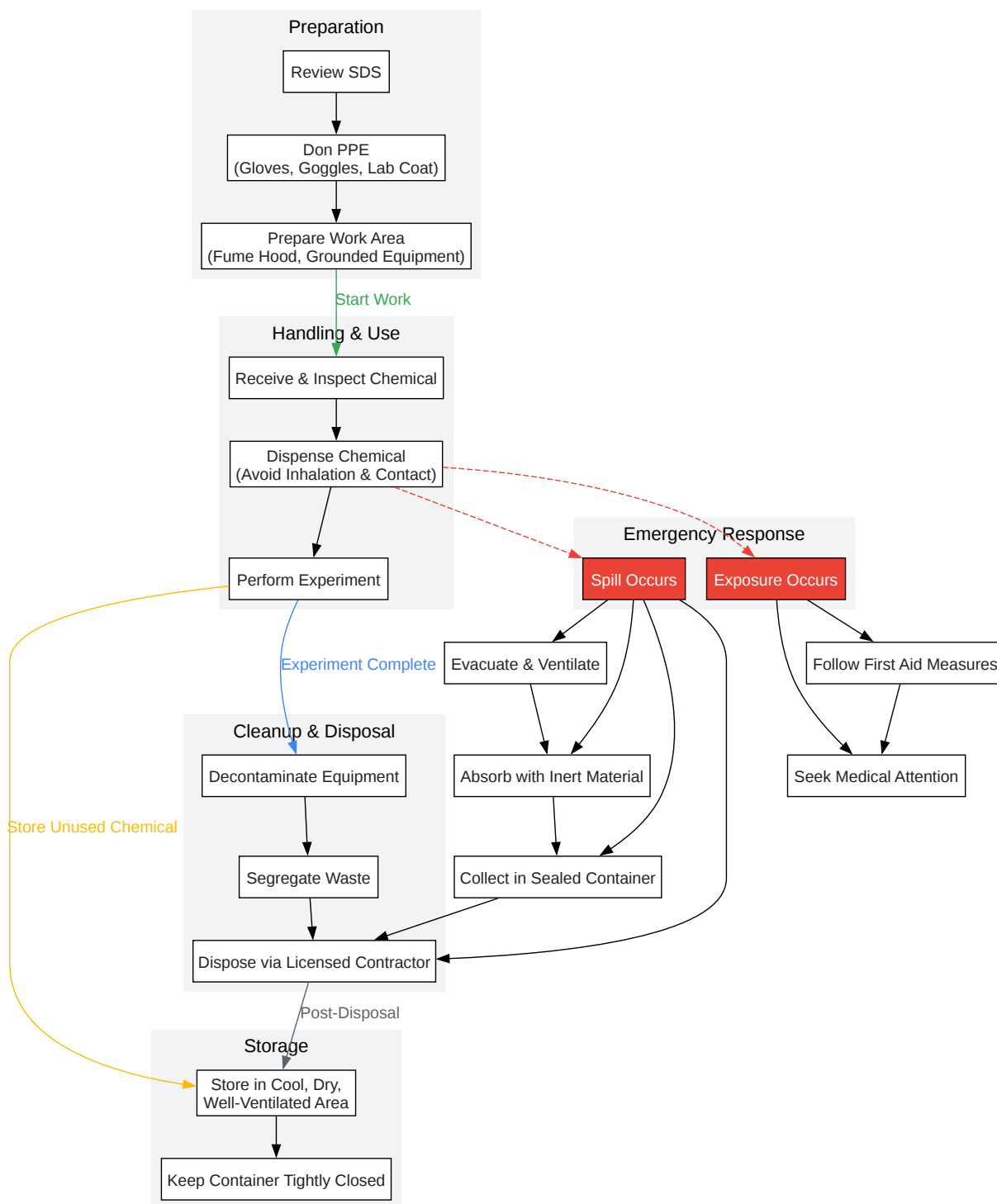
This protocol outlines the general steps for safely handling **2-Amino-2-methyl-1-propanol-d11** in a laboratory setting.

- Engineering Controls:
 - Work in a well-ventilated area, preferably in a chemical fume hood.[3][4]
 - Ensure all equipment used when handling the product is grounded to prevent static discharge.[12]
 - Provide an eyewash station and safety shower in the immediate work area.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[3][4]
 - Skin Protection: Wear protective gloves (e.g., heavy rubber gloves) and a lab coat or suitable protective clothing.[4][12]
 - Respiratory Protection: If ventilation is inadequate or if working with aerosols or dust, wear a NIOSH-approved respirator.[3][4]
- Handling Procedures:
 - Avoid contact with skin, eyes, and clothing.[4][7]
 - Do not breathe vapors or dust.[3][4]
 - Keep away from ignition sources such as open flames, hot surfaces, and sparks.[7]

- Wash hands thoroughly after handling.[\[4\]](#)
- Storage:
 - Store in a cool, dry, and well-ventilated place.[\[2\]](#)[\[5\]](#)
 - Keep the container tightly closed.[\[2\]](#)[\[4\]](#)
 - Store away from incompatible materials such as strong oxidizing agents, acids, and metals.[\[5\]](#)[\[7\]](#)

Safe Handling Workflow

Safe Handling Workflow for 2-Amino-2-methyl-1-propanol-d11

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